

Application Notes and Protocols for Staining Feldspars in Geochemistry Using Sodium Cobaltinitrite

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Compound of Interest

Compound Name: Sodium cobaltinitrite

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These application notes provide detailed protocols for the selective staining of feldspars in geochemical samples using **sodium cobaltinitrite**. This technique is a cornerstone in petrographic analysis, enabling the visual identification and quantification of potassium feldspar (K-feldspar) in rocks and sediments. The primary application lies in modal analysis, which is crucial for rock classification and provenance studies.

Principle of the Method

The staining process relies on a two-step chemical reaction. First, the surface of the sample is etched with hydrofluoric acid (HF). This acid preferentially attacks silicate minerals, breaking down the crystal lattice and releasing constituent ions. In the case of K-feldspar (KAlSi_3O_8), potassium ions (K^+) are liberated on the mineral surface.

Following the acid treatment, a saturated solution of **sodium cobaltinitrite** ($\text{Na}_3\text{Co}(\text{NO}_2)_6$) is applied. This reagent reacts with the liberated potassium ions to form a bright yellow, insoluble precipitate of potassium cobaltinitrite ($\text{K}_3\text{Co}(\text{NO}_2)_6$) directly on the surface of the K-feldspar grains.^{[1][2]} Plagioclase feldspars and quartz are not stained yellow, allowing for their differentiation.^{[1][3]}

Applications in Geochemistry

- **Modal Analysis:** Facilitates the rapid and accurate determination of the volume percentages of different minerals in a rock, particularly the ratio of K-feldspar to plagioclase and quartz.[1] [3] This is fundamental for the classification of igneous, metamorphic, and sedimentary rocks.
- **Petrographic Description:** Enhances the visual identification of K-feldspar in hand specimens and thin sections, aiding in the detailed description of rock textures and fabrics.
- **Provenance Studies:** By quantifying the feldspar content of sandstones, geologists can infer the composition of the source rocks from which the sediment was derived.
- **Field Geology:** Adapted field methods allow for the rapid identification of rock types during geological mapping.

Experimental Protocols

Three common protocols are detailed below for different sample types: rock slabs, thin sections, and disaggregated grains. **Safety Precaution:** Hydrofluoric acid is extremely corrosive and toxic. All procedures involving HF must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including acid-resistant gloves, apron, and face shield.

Protocol 1: Staining of Rock Slabs

This method is suitable for hand specimens and polished rock slabs to visualize the distribution of K-feldspar at a macroscopic level.

Reagents:

- Concentrated Hydrofluoric Acid (HF), ~48%
- Saturated **Sodium Cobaltinitrite** Solution: Dissolve 60 g of **sodium cobaltinitrite** ($\text{Na}_3\text{Co}(\text{NO}_2)_6$) in 100 mL of deionized water.[4]
- Deionized water

Procedure:

- Ensure the rock slab surface is clean and dry.
- In a fume hood, immerse the surface of the rock slab in concentrated HF for 15-20 seconds.
[5]
- Carefully remove the slab from the acid and rinse thoroughly with a gentle stream of tap water to remove all traces of HF.[5]
- While the surface is still wet, immerse it in the saturated **sodium cobaltinitrite** solution for 1-2 minutes.[5]
- Remove the slab and rinse again with tap water until the excess reagent is washed away.[5]
- Allow the slab to air dry.

Expected Results:

- K-feldspar: Stained a bright, opaque yellow.[5]
- Plagioclase Feldspar: Appears as a chalky white.[5]
- Quartz: Remains a dull, glassy gray.[5]
- Micas and other minerals: Generally unaffected, retaining their natural color.[3]

Protocol 2: Staining of Thin Sections

This protocol is designed for standard petrographic thin sections (uncovered) to aid in microscopic modal analysis.

Reagents:

- Hydrofluoric Acid (HF) vapor (from a ~48% solution)
- Saturated **Sodium Cobaltinitrite** Solution: 60 g of $\text{Na}_3\text{Co}(\text{NO}_2)_6$ in 100 mL of deionized water.[4]
- Barium Chloride (BaCl_2) Solution (optional, for plagioclase staining): 5.5 g BaCl_2 in 100 mL deionized water.[4]

- Amaranth or Potassium Rhodizonate Solution (optional, for plagioclase staining).
- Deionized water

Procedure:

- The thin section must be polished (e.g., with 600 grit) and have no coverslip.[\[4\]](#)
- In a fume hood, expose the polished surface of the thin section to HF vapor for approximately 60 seconds. This is typically done by placing the thin section face down over a container of HF. Do not allow the liquid HF to touch the thin section.[\[4\]](#)
- Immediately immerse the etched thin section in the saturated **sodium cobaltinitrite** solution for about 1 minute.[\[4\]](#)
- Rinse the thin section gently in a beaker of deionized water. Avoid using running water, as it can wash off the delicate precipitate.[\[4\]](#)
- (Optional for plagioclase staining) Immerse the thin section in the BaCl_2 solution for 20 seconds, followed by another gentle rinse in deionized water.[\[4\]](#)
- (Optional for plagioclase staining) Immerse the thin section in the amaranth or potassium rhodizonate solution for 30 seconds to stain the plagioclase pink or red.
- Rinse the thin section a final time in deionized water and allow it to dry completely in a vertical position.[\[4\]](#)
- Once dry, a coverslip can be mounted using a standard mounting medium.

Expected Results (under the microscope):

- K-feldspar: Stained yellow.
- Plagioclase Feldspar: Remains white or is stained pink/red if the optional steps are performed.
- Quartz: Remains colorless and transparent.

Protocol 3: Staining of Disaggregated Grains

This method is used for unconsolidated sediments or crushed rock samples.

Reagents:

- Hydrofluoric Acid (HF) vapor
- Concentrated **Sodium Cobaltinitrite** Solution
- Deionized water
- Eosine or Malachite Green dye (optional)

Procedure:

- Mount a representative sample of the grains on a glass slide.
- In a fume hood, expose the grain-mounted slide to HF vapor for 10-15 minutes.[\[6\]](#)
- Remove the slide and, using a dropper, cover the grains with the concentrated **sodium cobaltinitrite** solution for approximately 2 minutes.[\[6\]](#)
- Gently rinse the slide under a slow-flowing tap to remove the excess reagent.[\[6\]](#)
- Dry the slide, for example, under an infrared lamp.[\[6\]](#)
- (Optional) The slide can be further treated with a dye such as eosine, which will stain the plagioclase feldspars pink, leaving the K-feldspars yellow.[\[2\]](#)

Expected Results:

- K-feldspar: Grains are coated in a yellow precipitate.[\[6\]](#)
- Plagioclase Feldspar: Grains are coated in white, or pink if a secondary stain is used.[\[6\]](#)
- Quartz: Grains remain unaffected.[\[6\]](#)

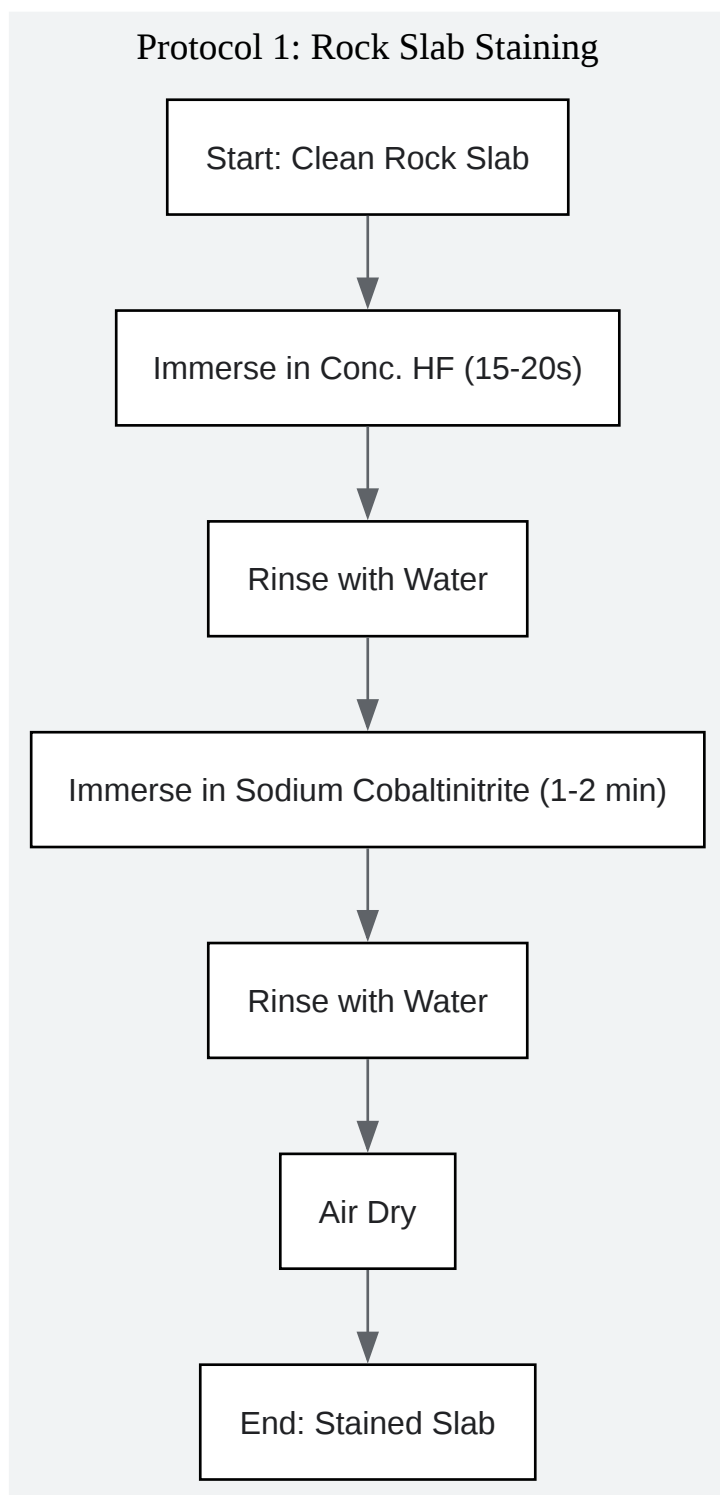
Data Presentation

The following table summarizes the key experimental parameters from various published protocols for staining feldspars.

Parameter	Rock Slab Staining	Thin Section Staining	Disaggregated Grain Staining
Sample Type	Polished rock slabs, hand specimens	Uncovered, polished thin sections	Sieved mineral grains
HF Treatment	Immersion in concentrated HF	Exposure to HF vapor	Exposure to HF vapor
HF Duration	15-20 seconds[5]	~60 seconds[4]	10-15 minutes[6]
Sodium Cobaltinitrite	Saturated solution	Saturated solution[4]	Concentrated solution[6]
Staining Time	1-2 minutes[5]	~1 minute[4]	~2 minutes[6]
Primary Outcome	K-feldspar stained yellow[5]	K-feldspar stained yellow[4]	K-feldspar stained yellow[6]
Secondary Staining	Not common	Barium Chloride + Amaranth/Rhodizonate for plagioclase[4]	Eosine or Malachite Green for plagioclase[2]

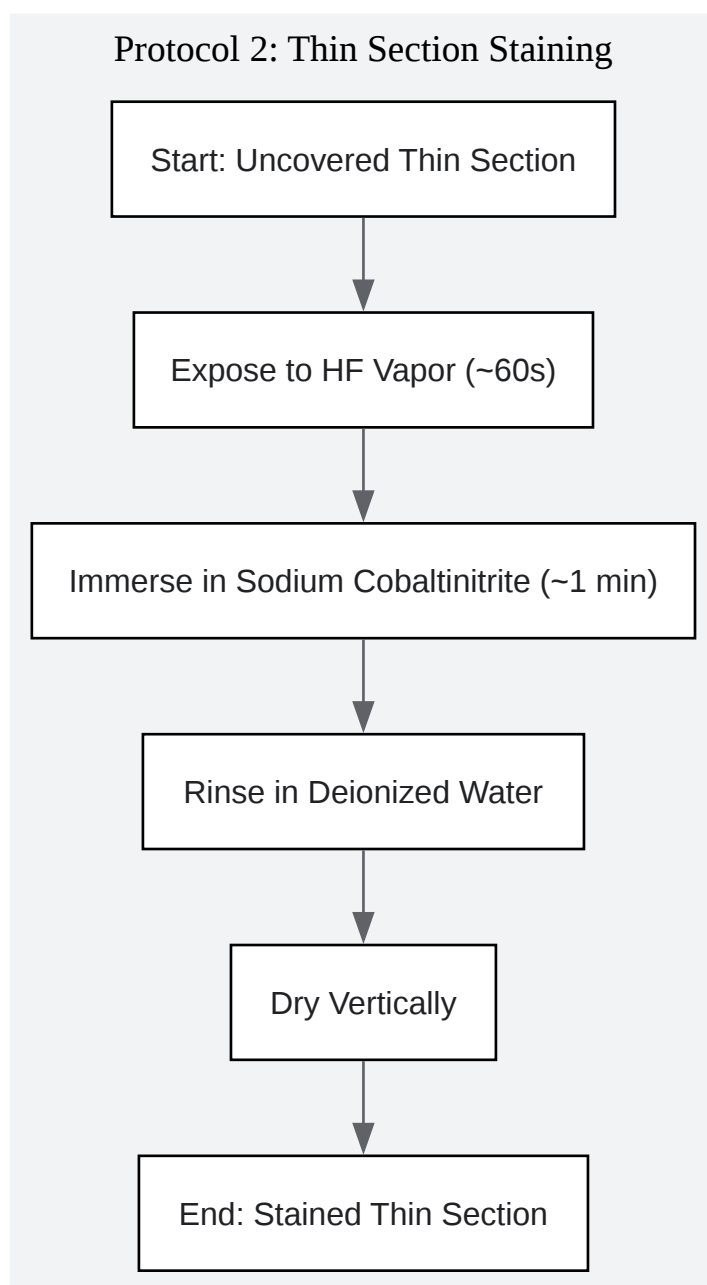
Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the staining protocols.



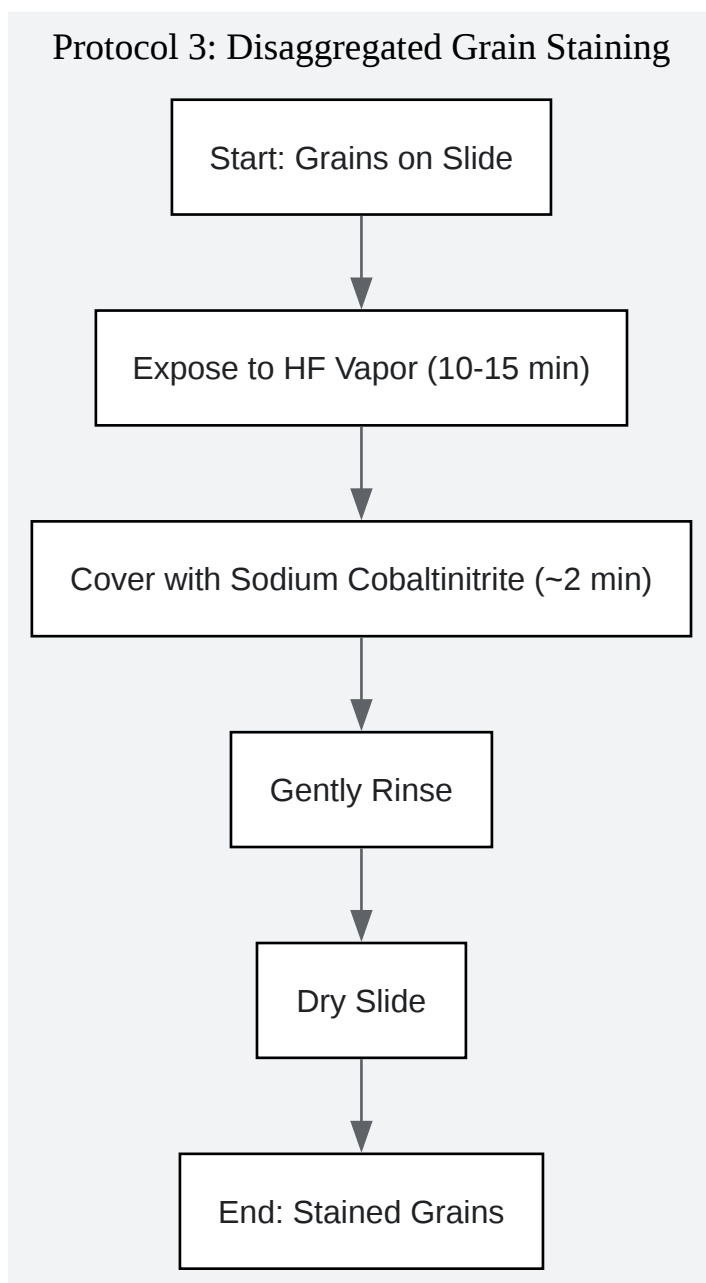
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Caption: Workflow for staining K-feldspar on rock slabs.



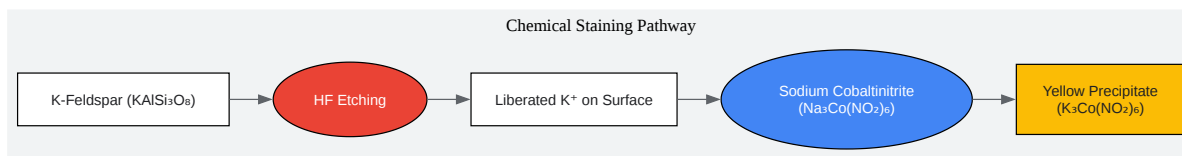
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Caption: Workflow for staining K-feldspar in thin sections.



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Caption: Workflow for staining disaggregated mineral grains.



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Caption: Chemical pathway for K-feldspar staining.

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